

Isotope Effects of 2-Bromopropane-d7 in Chemical Reactions: A Comparative Guide

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Compound of Interest

Compound Name: 2-Bromopropane-d7

Cat. No.: B113470

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This guide provides an objective comparison of the kinetic isotope effects (KIEs) observed for **2-bromopropane-d7** in various chemical reactions, contrasted with its non-deuterated isotologue, 2-bromopropane. The data presented herein is crucial for elucidating reaction mechanisms, understanding transition state geometries, and in the strategic design of deuterated drugs with potentially improved metabolic profiles.

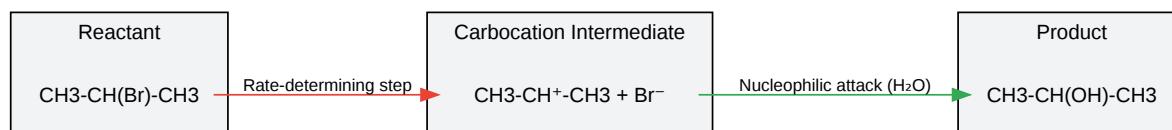
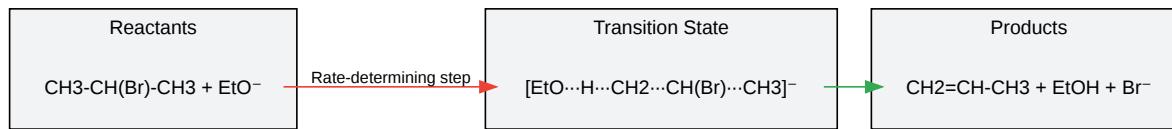
Quantitative Data Summary

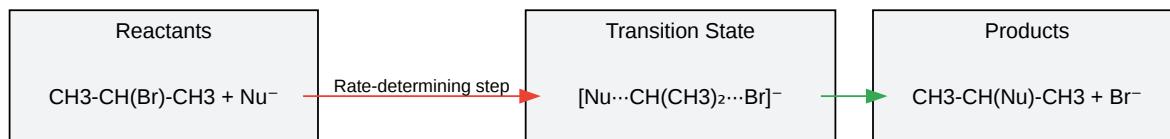
The following table summarizes the observed kinetic isotope effects for 2-bromopropane and its deuterated analogues in E2, SN1, and SN2 reactions. These values represent the ratio of the reaction rate of the non-deuterated compound (k_H) to the deuterated compound (k_D).

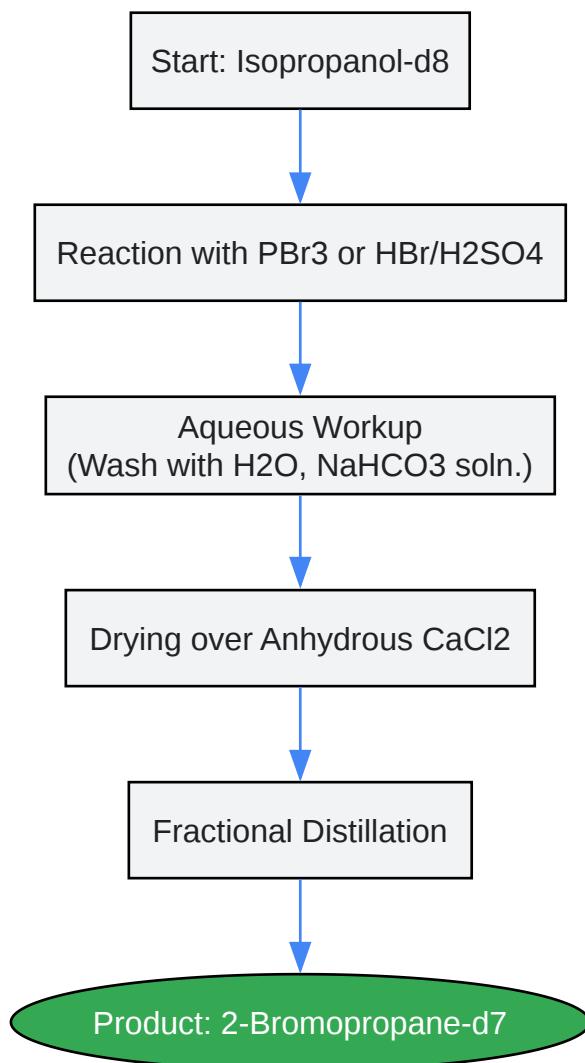
Reaction Type	Reagents/Conditions	Isotopic Substitution	kH/kD (per D)	Reference
E2 Elimination	Sodium ethoxide in ethanol	β -deuterium (on methyl groups)	6.7	[1]
SN1 Solvolysis	Water	β -deuterium (on methyl groups)	1.32 (for d6)	
SN2 Substitution	Pyridine in nitrobenzene	α -deuterium	1.001	[1]
SN2 Substitution	Pyridine in nitrobenzene	β -deuterium (on methyl groups)	1.006	[1]

Reaction Mechanism Visualizations

The following diagrams illustrate the transition states for the E2, SN1, and SN2 reactions of 2-bromopropane, highlighting the bonds involved in the rate-determining steps.





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References

- 1. cdnsciencepub.com [cdnsciencepub.com]
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